Application Note: Tetraisopropyltin ( ) in Catalytic Systems

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Compound of Interest

Compound Name:	*Tetraisopropyltin*
CAS No.:	*2949-42-0*
Cat. No.:	*B1580660*

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CAS No: 2949-42-0 | Formula:

| MW: 291.06 g/mol

Executive Summary & Core Distinction

Tetraisopropyltin is a tetraalkylstannane primarily utilized as an alkylating agent and catalyst precursor. Unlike the widely used Titanium Tetraisopropoxide (a hydrolysis-prone Lewis acid used in esterification), **Tetraisopropyltin** is a stable organometallic reagent that requires activation to function as a catalyst.

Its primary utility in high-value synthesis lies in two domains:

- Olefin Metathesis Co-Catalysis: It acts as an alkylating activator for high-oxidation-state transition metals (

  ,

  ,

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), generating active metal-carbene species in situ.

- Lewis Acid Generation (Kocheshkov Redistribution): It serves as the parent source for synthesizing isopropyltin halides (

  ), which are potent, tunable Lewis acid catalysts for transesterification and polyurethane synthesis.

Mechanism of Action

A. Metathesis Activation (The "Chauvin" Precursor)

In classical heterogeneous or homogeneous metathesis systems (e.g.,

-based), the transition metal halide is catalytically inactive until alkylated. **Tetraisopropyltin** transfers an isopropyl group to the metal center. Spontaneous

-hydrogen elimination then generates the active metal alkylidene (carbene).

Pathway:

- Transmetallation:
- -Elimination:
- Propagation: The resulting Tungsten-Isopropylidene complex enters the catalytic cycle.

B. Lewis Acid Redistribution

Tetraisopropyltin is chemically inert towards most organic substrates but reacts quantitatively with Tin(IV) Chloride (

) to redistribute alkyl ligands. This allows the precise in situ generation of mono-, di-, or tri-isopropyltin chlorides, which are active Lewis acids.

Reaction:

Experimental Protocols

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Protocol A: In-Situ Activation of Tungsten Hexachloride for Olefin Metathesis

Application: Polymerization of substituted acetylenes or Ring-Opening Metathesis Polymerization (ROMP) of cycloolefins. Scope: Creates a robust, cost-effective catalyst system tolerant of steric bulk.

Reagents:

- Catalyst Precursor: Tungsten Hexachloride (

  ), 99.9% (Resublimed).
- Co-Catalyst: **Tetraisopropyltin** (

).
- Solvent: Toluene or Chlorobenzene (Anhydrous, degassed).
- Substrate: e.g., Norbornene or Phenylacetylene derivative.

Step-by-Step Methodology:

- Catalyst Solution Preparation (Glovebox/Schlenk Line):
  - Dissolve

    (0.1 mmol) in 10 mL of anhydrous toluene. The solution should be dark blue/purple.
  - Critical:

    is extremely moisture-sensitive. Handle strictly under Argon/Nitrogen.
- Activation:
  - Add **Tetraisopropyltin** (0.2 mmol) dropwise to the

    solution.

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- Observation: The color will shift (often to brown or reddish-brown), indicating the formation of the active tungsten-carbene species.
- Aging: Stir at room temperature for 15 minutes to ensure complete alkylation and

  -elimination.

- Polymerization:
  - Add the monomer substrate (dissolved in toluene) to the activated catalyst mixture.
  - Ratio: Typical Monomer:

    ratio is 100:1 to 500:1.

- Termination:
  - Quench the reaction with a mixture of Methanol/HCl (50:1).
  - Precipitate the polymer into excess methanol.

Data Summary: Activation Parameters

Parameter	Recommendation	Reason
Sn:W Ratio	**2:1**	**Ensures full alkylation of W; excess Sn scavenges trace HCl.**

| Temperature | 25°C - 60°C | Higher temp accelerates

-elimination (activation). | | Solvent | Chlorobenzene | Aromatic solvents stabilize the active

species. |

Protocol B: Synthesis of Isopropyltin Trichloride (Lewis Acid Catalyst)

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Application: Generating a mild, hydrolytically stable Lewis acid for transesterification or acetalization. Mechanism: Kocheshkov Redistribution.[1]

Reagents:

- **Tetraisopropyltin** (

)
- Tin(IV) Chloride (

)

Step-by-Step Methodology:

- Stoichiometry Calculation:
  - To produce Isopropyltin Trichloride (

    ): Mix 1 eq.

    with 3 eq.

    .
  - To produce Diisopropyltin Dichloride (

    ): Mix 1 eq.

    with 1 eq.

    .
- Reaction:
  - Combine reagents in a sealed tube or pressure vessel (neat, no solvent required).
  - Heat to 100°C for 2-4 hours.
- Purification:

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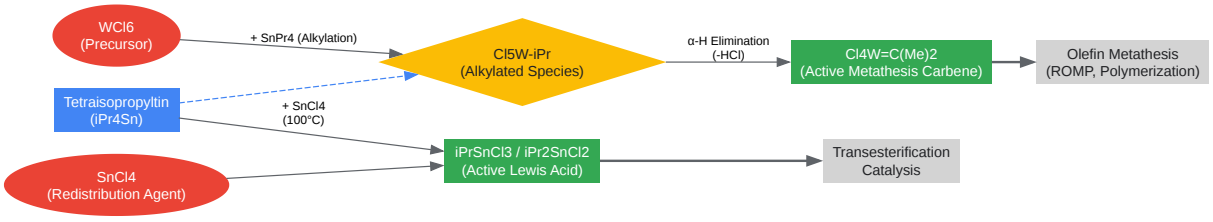
- The reaction is quantitative.[1] Products can be used directly or purified via vacuum distillation.
- is a moisture-sensitive solid/liquid; store under inert gas.

- Catalytic Use:
  - Add 1-5 mol% of the resulting organotin halide to the esterification reaction.

Visualization of Pathways

The following diagram illustrates the dual utility of **Tetraisopropyltin**: activating transition metals for metathesis and redistributing to form Lewis acids.



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Caption: Figure 1. Divergent catalytic activation pathways for **Tetraisopropyltin**: Alkylation of Tungsten for Metathesis vs. Redistribution for Lewis Acid synthesis.

Safety & Handling (E-E-A-T)

Hazard Classification: Acute Toxin (Oral/Dermal/Inhalation), Marine Pollutant.

- Neurotoxicity: Organotin compounds, particularly tri- and di-alkyl species generated during reactions, are neurotoxic.

  is lipophilic and can penetrate skin.

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- Control: Double-glove (Nitrile under Laminate) and work strictly within a fume hood.

- Incompatibility:
  - Violent reaction with strong oxidizers.
  - Compatible with standard organic solvents (DCM, Toluene, THF).
- Waste Disposal:
  - Do NOT mix with general organic waste. Segregate into "Heavy Metal / Organotin" waste streams.
  - Quench active catalyst residues with methanol before disposal to deactivate reactive metal-carbenes.

References

- Olefin Metathesis Activation:Grubbs, R. H., & Tumas, W. (1989). Polymer synthesis and organotransition metal chemistry. Science. Link (Context: Historical development of WCl6/SnR4 systems).
- Kocheshkov Redistribution:Thoonen, S. H. L., et al. (2004).[1] Synthetic aspects of tetraorganotins and organotin(IV) halides. Journal of Organometallic Chemistry. Link
- Stille Coupling Mechanisms:Espinet, P., & Echavarren, A. M. (2004). The Mechanisms of the Stille Reaction. Angewandte Chemie International Edition.[2][3] Link
- Toxicity Data:Gelest Inc. Safety Data Sheet: **Tetraisopropyltin**.Link

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- To cite this document: BenchChem. [Application Note: Tetraisopropyltin ( ) in Catalytic Systems]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580660/docs#application-note-tetraisopropyltin-in-catalytic-systems]

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